

Technical Guide: Physical Properties of 4-ethynyl-1,2-dimethoxybenzene

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Compound of Interest

Compound Name: 4-ethynyl-1,2-dimethoxybenzene

Cat. No.: B1333843

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-ethynyl-1,2-dimethoxybenzene** (also known as 3,4-dimethoxyphenylacetylene). The information is curated for professionals in research and development who require precise data for experimental design, chemical synthesis, and drug discovery applications.

Core Physical and Chemical Properties

The quantitative physical properties of **4-ethynyl-1,2-dimethoxybenzene** are summarized in the table below. This data is essential for understanding the compound's behavior in various experimental settings.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{10}O_2$	[1] [2] [3]
Molecular Weight	162.19 g/mol	[1] [4]
CAS Number	4302-52-7	[1] [2] [3] [4]
Appearance	White to light yellow solid/crystal powder.	[4] [5]
Melting Point	71-76 °C	[4] [5]
Boiling Point	130 °C @ 760 mmHg 234.9 °C @ 760 mmHg	[1] [4]
Density	1.06 g/cm ³	[1]
Refractive Index	1.522	[1]
Flash Point	88.1 °C	[1]
Vapor Pressure	0.079 mmHg @ 25 °C	[1]
Solubility	Inferred from the related compound 1,2-dimethoxybenzene (veratrole), it is expected to be slightly soluble in water and soluble in organic solvents like alcohol and diethyl ether.	[6] [7] [8] [9]
Purity	Commercially available in purities of 95% to >98%.	[2] [4] [5] [10]

Note on Boiling Point Discrepancy: Different sources report significantly different boiling points at standard pressure. Researchers should verify this property under their specific experimental conditions.

Experimental Protocols

Detailed experimental protocols for determining the physical properties of novel compounds are critical for reproducible science. While specific documented procedures for **4-ethynyl-1,2-dimethoxybenzene** are not detailed in the literature, the following standard methodologies are applicable.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Methodology:

- Sample Preparation: A small, finely powdered sample of **4-ethynyl-1,2-dimethoxybenzene** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus (e.g., Thomas-Hoover or digital equivalent) is used. The capillary tube is placed in the heating block.
- Procedure:
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point (71-76 °C).
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
 - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The result is reported as a temperature range.

Boiling Point Determination (Distillation Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Methodology:

- Apparatus: A standard microscale or small-scale distillation apparatus is assembled, including a distillation flask, condenser, and collection vessel. A calibrated thermometer is placed so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- Procedure:
 - The distillation flask is charged with the **4-ethynyl-1,2-dimethoxybenzene** sample and a few boiling chips.
 - The liquid is heated gently. As the liquid boils, the vapor rises and condenses in the condenser.
 - The temperature is monitored closely. The boiling point is the stable temperature recorded on the thermometer when the vapor is continuously bathing the thermometer bulb and condensate is actively dripping into the collection vessel.
 - The atmospheric pressure is recorded at the time of the measurement, as boiling point is pressure-dependent.

Solubility Assessment

Objective: To qualitatively or quantitatively determine the solubility of the compound in various solvents.

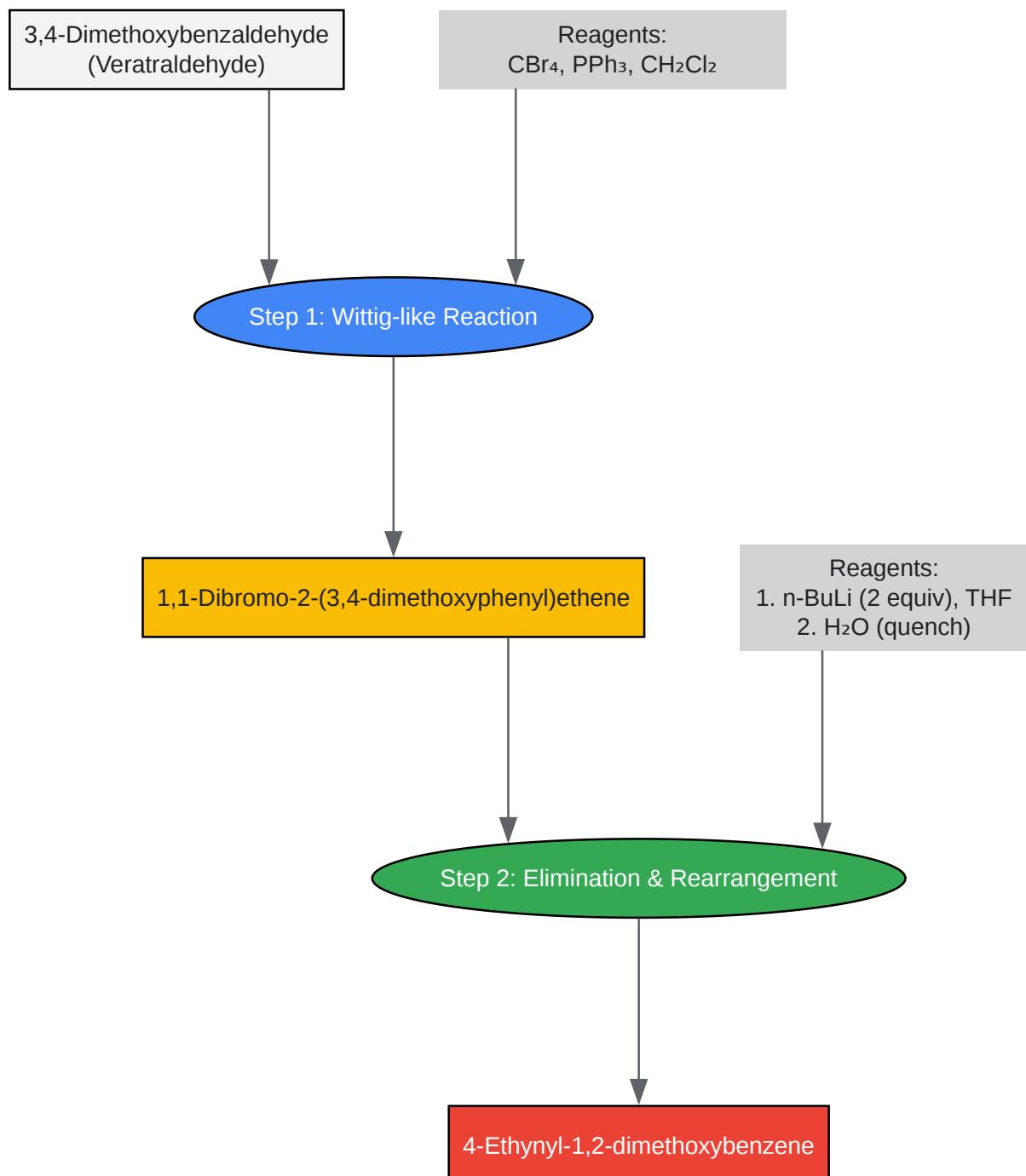
Methodology:

- Solvent Selection: A range of solvents with varying polarities should be tested (e.g., water, ethanol, methanol, dichloromethane, acetone, ethyl acetate, hexane).
- Procedure (Qualitative):
 - To a small test tube, add approximately 10-20 mg of **4-ethynyl-1,2-dimethoxybenzene**.
 - Add the selected solvent dropwise (e.g., 0.1 mL at a time), vortexing or shaking after each addition.

- Observe for dissolution. Record the approximate volume of solvent required to fully dissolve the sample.
- Categorize solubility as "soluble," "sparingly soluble," or "insoluble" based on the amount of solvent required (e.g., soluble if <30 parts of solvent are needed for 1 part of solute).
- Procedure (Quantitative):
 - Prepare a saturated solution of the compound in a specific solvent at a controlled temperature by adding an excess of the solid to the solvent and stirring until equilibrium is reached.
 - Filter the solution to remove undissolved solid.
 - A known volume of the saturated solution is taken, the solvent is evaporated, and the mass of the remaining solid is measured.
 - Solubility is calculated in terms of g/L or mol/L.

Synthetic Workflow Visualization

The synthesis of terminal alkynes from aldehydes is a fundamental transformation in organic chemistry. **4-ethynyl-1,2-dimethoxybenzene** can be synthesized from its corresponding aldehyde, 3,4-dimethoxybenzaldehyde (veratraldehyde), via the Corey-Fuchs reaction.[\[11\]](#) This two-step process first converts the aldehyde to a 1,1-dibromoalkene, which is then treated with a strong base to yield the terminal alkyne.[\[5\]](#)[\[6\]](#)[\[12\]](#)

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Caption: Corey-Fuchs synthesis of **4-ethynyl-1,2-dimethoxybenzene**.

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